

3-Nitro-2-butanol skin irritation safety

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Compound Focus: 3-Nitro-2-butanol

CAS No.: 6270-16-2

Cat. No.: S1532745

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FAQs on 3-Nitro-2-Butanol Skin Safety

- **What is the skin irritation potential of 3-Nitro-2-butanol?** According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3-Nitro-2-butanol** is classified as **Causes skin irritation (H315)** [1]. It is a substance that can cause reversible damage to the skin.
- **What personal protective equipment (PPE) is required when handling this substance?** It is mandatory to **wear protective gloves** to prevent skin contact [1]. The gloves used must satisfy the specifications of regulations such as (EU) 2016/425 and the standard EN 374 [1]. Furthermore, the use of **impervious clothing** and **safety glasses with side-shields** (conforming to standards like EN166) is advised to protect against splashes [1].
- **What should I do if 3-Nitro-2-butanol comes into contact with my skin? Immediately** wash the affected skin with plenty of soap and water [1]. If irritation persists or if a significant area was exposed, it is crucial to **consult a physician** and show them the safety data sheet (SDS) [1].
- **Are there any other significant health hazards I should be aware of?** Yes. In addition to skin irritation, **3-Nitro-2-butanol**:
 - **Causes serious eye irritation (H319)** [1].
 - **May cause respiratory irritation (H335)** if vapors or mists are inhaled [1]. Always use the chemical within a fume hood or a well-ventilated area [1].

- **What are the key physical and chemical properties relevant to its safe handling?** The table below summarizes the key properties that influence its handling and storage requirements [1] [2].

Property	Value	Relevance to Safe Handling
Physical State	Liquid [1]	Risk of spills and splashes.
Flash Point	91°C (closed cup) [1] [2]	Classified as a combustible liquid; keep away from heat and ignition sources.
Relative Density	1.1 g/mL at 25°C [1] [2]	Heavier than water.
Incompatibilities	Strong oxidizing agents, strong bases [1]	Must be stored separately from these materials to prevent violent reactions.

Detailed Experimental Protocols for Safe Handling

Protocol 1: Standard Procedure for Safe Handling During Experiments

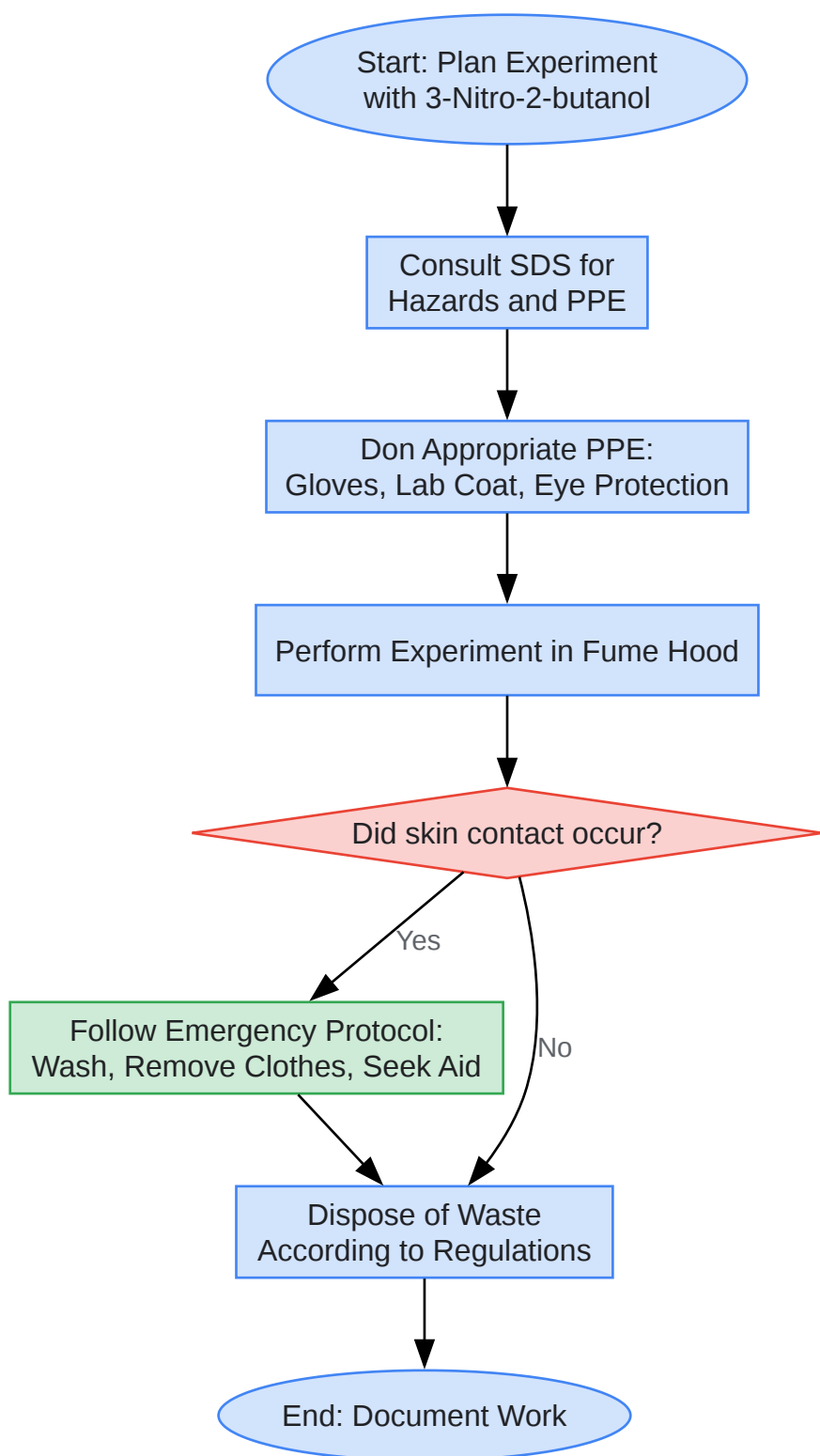
- **Preparation:** Before starting work, ensure the **fume hood is operational**. Inspect gloves for any tears or defects. Have appropriate absorbent material (e.g., sand, vermiculite) and a spill kit readily available [1].
- **Transfer:** When transferring the liquid, use equipment that minimizes the generation of mists or vapors. Keep the container tightly closed when not in use [1].
- **Hygiene:** After handling, even when gloves are used, **wash hands thoroughly** before breaks and at the end of the workday [1]. Do not eat, drink, or smoke in areas where the chemical is handled [1].

Protocol 2: Emergency Response to Skin Contact

- **Immediate Action:** Quickly remove any contaminated clothing, taking care not to spread the chemical. **Wash the affected skin area immediately** with copious amounts of water and mild soap for several minutes [1].
- **Medical Consultation:** **Seek immediate medical attention** or consult a physician. Show the medical personnel the Safety Data Sheet for **3-Nitro-2-butanol** [1].
- **Contaminated Clothing:** Launder contaminated clothing before reuse, or dispose of it if cleaning is not feasible [1].

Skin Safety Assessment Workflow

This diagram outlines the logical decision-making process for assessing and managing skin exposure risks in the laboratory.



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References

1. - 3 - NITRO - 2 - BUTANOL Sheet Safety Data [chemicalbook.com]
2. - 3 - Nitro - 2 , mixture of isomers 98 6270-16-2 butanol [sigmaaldrich.com]

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